

# Spectroscopic Data of 2,3-Dimethylquinoline: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2,3-Dimethylquinoline

CAS No.: 1721-89-7

Cat. No.: B161893

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2,3-Dimethylquinoline**, a heterocyclic aromatic compound of interest in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The information presented herein is synthesized from established spectral databases and scientific literature to ensure technical accuracy and field-proven insights.

## Introduction to 2,3-Dimethylquinoline and its Spectroscopic Characterization

**2,3-Dimethylquinoline**, with the molecular formula  $C_{11}H_{11}N$  and a molecular weight of 157.21 g/mol, is a derivative of quinoline, a bicyclic heteroaromatic compound.<sup>[1][2]</sup> The structural elucidation and purity assessment of such molecules are critically dependent on a suite of spectroscopic techniques. NMR spectroscopy provides detailed information about the carbon-hydrogen framework, IR spectroscopy identifies the functional groups and vibrational modes, and mass spectrometry reveals the molecular weight and fragmentation patterns, which together form a unique spectroscopic fingerprint of the molecule. Understanding these

spectroscopic characteristics is paramount for its unambiguous identification, quality control, and for predicting its chemical behavior in various applications.

#### Molecular Structure of **2,3-Dimethylquinoline**

Caption: Molecular structure of **2,3-Dimethylquinoline** with atom numbering.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. For **2,3-Dimethylquinoline**, both  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential for a complete structural assignment.

### $^1\text{H}$ NMR Spectroscopy

While a detailed experimental  $^1\text{H}$  NMR spectrum for **2,3-Dimethylquinoline** is not readily available in the searched literature, the expected chemical shifts and multiplicities can be predicted based on the known effects of substituents on the quinoline ring system. The spectrum is anticipated to show signals for the two methyl groups and the five aromatic protons.

Expected  $^1\text{H}$  NMR Data (in  $\text{CDCl}_3$ ):

| Proton             | Expected Chemical Shift (ppm) | Multiplicity | Notes                                                                                                         |
|--------------------|-------------------------------|--------------|---------------------------------------------------------------------------------------------------------------|
| C2-CH <sub>3</sub> | ~2.7                          | Singlet      | The methyl group at the C2 position is deshielded by the adjacent nitrogen atom.                              |
| C3-CH <sub>3</sub> | ~2.5                          | Singlet      | The methyl group at the C3 position is slightly less deshielded than the C2-methyl.                           |
| H4                 | ~7.8                          | Singlet      | This proton is on the pyridine ring and is deshielded.                                                        |
| H5, H8             | ~8.0-7.8                      | Doublet      | These protons on the benzene ring are typically found at the downfield end of the aromatic region.            |
| H6, H7             | ~7.6-7.4                      | Multiplet    | These protons on the benzene ring will show complex splitting patterns due to coupling with adjacent protons. |

#### Experimental Considerations:

- **Solvent Selection:** Deuterated chloroform (CDCl<sub>3</sub>) is a common solvent for NMR analysis of quinoline derivatives due to its good dissolving power and relatively clean spectral window.
- **Internal Standard:** Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing (0 ppm).

- Data Acquisition: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended to achieve good signal dispersion, especially in the aromatic region, allowing for the resolution of complex coupling patterns.

## <sup>13</sup>C NMR Spectroscopy

The <sup>13</sup>C NMR spectrum provides information on the different carbon environments within the molecule. A literature reference indicates that the <sup>13</sup>C NMR spectrum of **2,3-Dimethylquinoline** has been recorded in CDCl<sub>3</sub>.<sup>[3]</sup> While the specific chemical shifts from this source were not directly accessible, typical chemical shift ranges for substituted quinolines can be used for interpretation.<sup>[4]</sup>

Expected <sup>13</sup>C NMR Data (in CDCl<sub>3</sub>):

| Carbon             | Expected Chemical Shift (ppm) | Notes                                                                 |
|--------------------|-------------------------------|-----------------------------------------------------------------------|
| C2                 | ~158                          | The carbon atom attached to the nitrogen is significantly deshielded. |
| C3                 | ~136                          | The substituted carbon atom on the pyridine ring.                     |
| C4                 | ~128                          | Aromatic CH carbon.                                                   |
| C4a                | ~129                          | Quaternary carbon at the ring junction.                               |
| C5                 | ~126                          | Aromatic CH carbon.                                                   |
| C6                 | ~127                          | Aromatic CH carbon.                                                   |
| C7                 | ~129                          | Aromatic CH carbon.                                                   |
| C8                 | ~126                          | Aromatic CH carbon.                                                   |
| C8a                | ~147                          | Quaternary carbon at the ring junction adjacent to the nitrogen.      |
| C2-CH <sub>3</sub> | ~23                           | Methyl carbon chemical shifts are typically in the aliphatic region.  |
| C3-CH <sub>3</sub> | ~19                           | Methyl carbon chemical shifts are typically in the aliphatic region.  |

#### Experimental Protocol: Acquiring a <sup>13</sup>C NMR Spectrum

- Sample Preparation: Dissolve approximately 10-20 mg of **2,3-Dimethylquinoline** in ~0.6 mL of deuterated chloroform (CDCl<sub>3</sub>) in a standard 5 mm NMR tube.
- Instrument Setup: Use a broadband probe on a high-field NMR spectrometer.

- Acquisition Parameters:
  - Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-200 ppm).
  - Use a proton-decoupled pulse sequence (e.g., zgpg30) to obtain a spectrum with singlets for all carbon signals.
  - Employ a sufficient number of scans to achieve an adequate signal-to-noise ratio, as  $^{13}\text{C}$  has a low natural abundance.
  - A relaxation delay (d1) of 2-5 seconds is typically sufficient for qualitative analysis.
- Data Processing: Apply a Fourier transform to the acquired free induction decay (FID), followed by phase correction and baseline correction. Reference the spectrum to the solvent peak of  $\text{CDCl}_3$  ( $\delta = 77.16$  ppm).

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at specific wavenumbers corresponding to the vibrational frequencies of bonds.

While a specific experimental IR spectrum for **2,3-Dimethylquinoline** was not found, the characteristic absorption bands can be predicted based on the functional groups present in its structure. The spectrum will be dominated by absorptions from the aromatic C-H and C=C bonds, as well as the C-N bond of the quinoline ring system, and the C-H bonds of the methyl groups.

Predicted Characteristic IR Absorption Bands:

| Wavenumber (cm <sup>-1</sup> ) | Vibration Type           | Functional Group                |
|--------------------------------|--------------------------|---------------------------------|
| 3100-3000                      | C-H stretching           | Aromatic                        |
| 2980-2850                      | C-H stretching           | Methyl (CH <sub>3</sub> )       |
| 1620-1580                      | C=C stretching           | Aromatic ring                   |
| 1550-1450                      | C=N stretching           | Quinoline ring                  |
| 1470-1430                      | C-H bending              | Methyl (CH <sub>3</sub> )       |
| 850-750                        | C-H out-of-plane bending | Aromatic (substitution pattern) |

#### Experimental Protocol: KBr Pellet Method for Solid Samples[\[5\]](#)[\[6\]](#)

The KBr pellet method is a common technique for obtaining the IR spectrum of a solid sample.

- Sample Preparation:
  - Thoroughly grind a small amount of **2,3-Dimethylquinoline** (1-2 mg) with approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle. The mixture should be a fine, homogeneous powder.[\[5\]](#)
  - Transfer the powder to a pellet press die.
- Pellet Formation:
  - Apply pressure (typically 8-10 tons) to the die using a hydraulic press to form a thin, transparent pellet.
- Data Acquisition:
  - Place the KBr pellet in the sample holder of an FTIR spectrometer.
  - Record a background spectrum of the empty sample compartment.
  - Record the sample spectrum over the mid-IR range (typically 4000-400 cm<sup>-1</sup>).

- The final spectrum is presented as a plot of transmittance or absorbance versus wavenumber.

## Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio ( $m/z$ ) of ions. It provides information about the molecular weight of a compound and its fragmentation pattern, which can be used for structural elucidation.

The electron ionization (EI) mass spectrum of **2,3-Dimethylquinoline** is characterized by a prominent molecular ion peak and several key fragment ions.

Mass Spectrometry Data:[\[1\]](#)[\[7\]](#)

| $m/z$ | Ion                               | Relative Intensity |
|-------|-----------------------------------|--------------------|
| 157   | $[M]^+$                           | High               |
| 156   | $[M-H]^+$                         | High               |
| 142   | $[M-CH_3]^+$                      | Moderate           |
| 115   | $[M-H-HCN]^+$ or $[M-CH_3-HCN]^+$ | Moderate           |

Interpretation of the Fragmentation Pattern:

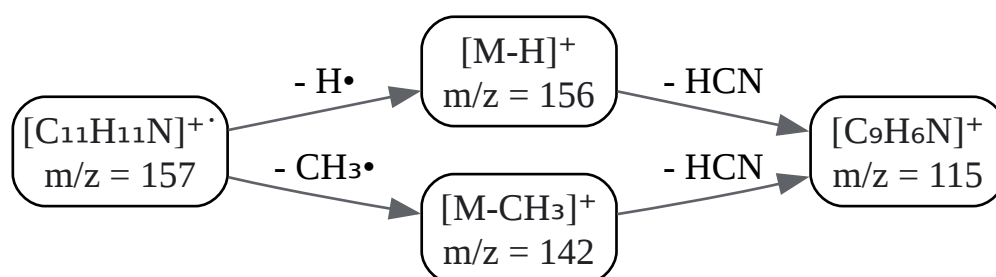
The mass spectrum of **2,3-Dimethylquinoline** is consistent with the fragmentation patterns observed for other alkylquinolines.[\[8\]](#)

- Molecular Ion ( $[M]^+$ ,  $m/z$  157): The peak at  $m/z$  157 corresponds to the molecular weight of **2,3-Dimethylquinoline** and is typically the base peak or a very intense peak in the spectrum, indicating a stable aromatic system.
- $[M-H]^+$  ( $m/z$  156): The loss of a hydrogen radical is a common fragmentation pathway for aromatic compounds, leading to a stable, even-electron ion.
- $[M-CH_3]^+$  ( $m/z$  142): The loss of a methyl radical is another significant fragmentation pathway. Studies on deuterated dimethylquinolines suggest that this fragmentation may

proceed through a ring-expansion mechanism, where a methyl group is incorporated into the aromatic ring system before being expelled.[8]

- **Further Fragmentation:** The fragment ions can undergo further fragmentation, such as the loss of hydrogen cyanide (HCN), a characteristic loss from nitrogen-containing heterocyclic compounds, to produce ions like the one observed at  $m/z$  115.

#### Proposed Fragmentation Pathway of **2,3-Dimethylquinoline**



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Caption: Simplified fragmentation pathway of **2,3-Dimethylquinoline** in EI-MS.

#### Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** Introduce a small amount of the solid **2,3-Dimethylquinoline** sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- **Ionization:** In the ion source, the sample is bombarded with a high-energy electron beam (typically 70 eV), causing the molecules to ionize and fragment.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio ( $m/z$ ) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The separated ions are detected, and their abundance is recorded to generate the mass spectrum.

## Conclusion

The spectroscopic data presented in this guide provide a comprehensive fingerprint for the identification and characterization of **2,3-Dimethylquinoline**. The combination of NMR, IR, and MS techniques allows for a full structural elucidation and confirmation of the compound's identity. While some experimental data, particularly for  $^1\text{H}$  and  $^{13}\text{C}$  NMR and IR, were not directly available in the public domain, the predicted values and interpretations based on established principles of spectroscopy provide a robust framework for researchers working with this compound. The detailed experimental protocols offer practical guidance for obtaining high-quality spectroscopic data.

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- 3. [spectrabase.com](https://spectrabase.com) [[spectrabase.com](https://spectrabase.com)]
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